

# Navigating the Safety Landscape of Reactive Black 39: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B12081799*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data currently available for **Reactive Black 39**, a widely used industrial dye. The information presented is intended to support risk assessments and the implementation of safe handling procedures in research and development settings. Due to the limited availability of data specific to **Reactive Black 39**, information from closely related reactive dyes has been included to provide a broader understanding of the potential hazards.

## Health and Safety Data Summary

The following tables summarize the key health and safety information for **Reactive Black 39** and similar reactive dyes. It is crucial to note that the toxicological data, in particular, is often for related compounds and should be interpreted with caution.

### Table 1: Physical and Chemical Properties of Reactive Black 39

Property	Value	Reference
Chemical Formula	C <sub>25</sub> H <sub>14</sub> ClN <sub>10</sub> Na <sub>5</sub> O <sub>16</sub> S <sub>5</sub>	[1]
Molecular Weight	1021.16 g/mol	[1][2][3]
Appearance	Black Powder	[2][3]
Odor	Odorless	[2]
Solubility in Water	> 300 g/L	[3]

## Table 2: Toxicological Data

Endpoint	Result	Species	Test Guideline	Reference
Acute Oral Toxicity (LD <sub>50</sub> )	> 2000 mg/kg	Rat	OECD 401 (Assumed)	[4]
Acute Oral Toxicity (LD <sub>50</sub> )	> 5000 mg/kg (for Reactive Yellow 86)	Rat	Not Specified	[5]
Skin Irritation/Corrosion	Non-irritant	Rabbit	OECD 404	[6]
Eye Irritation/Corrosion	Minimally irritating	Rabbit	OECD 405	[7]
Mutagenicity	Mutagenicity data reported, but no specifics available.	Not Specified	Ames Test (Assumed)	[2]

## Table 3: Occupational Exposure Limits

Organization	Limit Type	Value	Notes
OSHA (PEL)	Not Established	-	No specific Permissible Exposure Limit has been established for Reactive Black 39.
ACGIH (TLV)	Not Established	-	No specific Threshold Limit Value has been established for Reactive Black 39.

It is recommended to keep exposure to all reactive dyes to a minimum due to the potential for respiratory sensitization.<sup>[4]</sup>

#### Table 4: Ecotoxicity Data

Endpoint	Result	Species	Reference
Fish Toxicity (LC <sub>50</sub> , 49h)	> 500 mg/L (for Reactive Black B)	Rainbow Trout	<sup>[4]</sup>

## Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above are based on standardized OECD guidelines.

### Acute Oral Toxicity (OECD 401)

The acute oral toxicity is typically determined in rats. A limit test is often performed first to determine if the substance has low toxicity. In this test, a high dose (e.g., 2000 or 5000 mg/kg body weight) is administered to a small group of animals.<sup>[8]</sup> If no mortality or significant toxicity is observed, the LD<sub>50</sub> is considered to be greater than that dose, and no further testing at higher doses is necessary. The animals are observed for a period of 14 days for signs of toxicity and mortality.<sup>[8]</sup>

### Skin Irritation/Corrosion (OECD 404)

The skin irritation potential is evaluated by applying the test substance to the shaved skin of albino rabbits.[6][9][10][11] A small amount of the substance (e.g., 0.5 g) is applied to a gauze patch and placed on the skin for a 4-hour exposure period.[9][10] The skin is then observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[11] The severity of the reactions is scored, and a primary irritation index is calculated.[6]

## Eye Irritation/Corrosion (OECD 405)

The potential for eye irritation is also assessed in albino rabbits.[7][12][13] A small amount of the substance (e.g., 0.1 mL) is instilled into the conjunctival sac of one eye.[13] The eye is then examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.[13] The severity of any lesions is scored to determine the level of irritation.[7]

## Mutagenicity - Bacterial Reverse Mutation Test (Ames Test; OECD 471)

The Ames test uses strains of *Salmonella typhimurium* that are mutated to require histidine for growth.[14][15][16][17] The test substance is incubated with the bacterial strains, both with and without a metabolic activation system (S9 mix), which simulates mammalian metabolism.[17] If the substance is a mutagen, it will cause a reverse mutation in the bacteria, allowing them to grow on a histidine-free medium. The number of revertant colonies is counted and compared to a negative control.[14][15]

## Safe Handling and Emergency Procedures

### Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles should be worn.[2]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[2]
- Clothing: Wear appropriate protective clothing to minimize contact with skin.[2]
- Respiratory Protection: An approved respirator should be worn, especially when there is a potential for dust generation.[2]

## Engineering Controls

- Ventilation: Use only in a chemical fume hood or with adequate local exhaust ventilation to control airborne levels.[\[2\]](#)
- Other: A safety shower and eye-bath should be readily available.[\[2\]](#)

## Handling and Storage

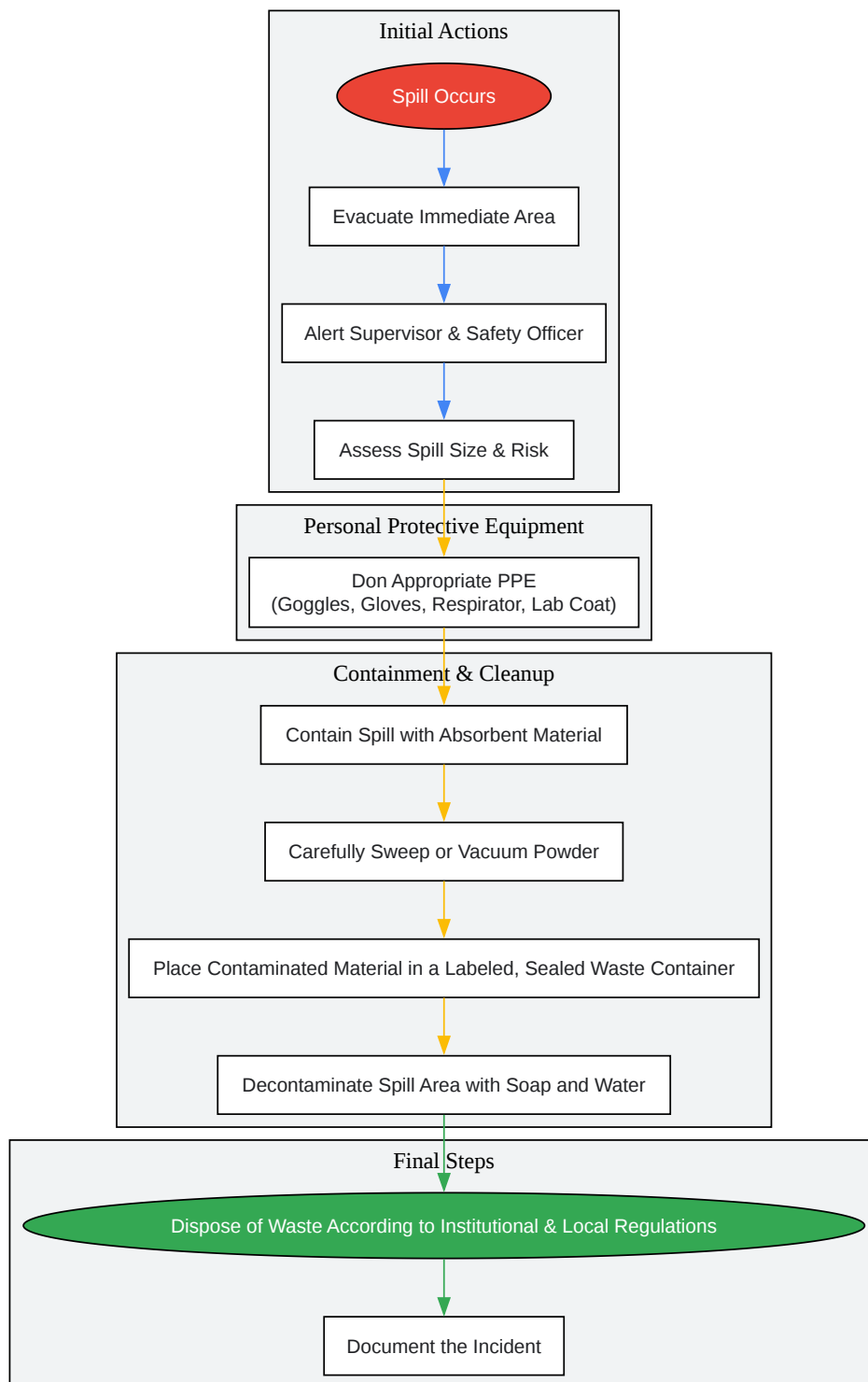
- Minimize dust generation and accumulation.[\[2\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Store in a cool, dry place in tightly sealed containers.[\[2\]](#)
- Avoid incompatible materials such as strong oxidizing and reducing agents.[\[2\]](#)

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[\[2\]](#)
- Skin Contact: Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.[\[2\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[2\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.[\[2\]](#)

## Visualization of Emergency Workflow

The following diagram illustrates a logical workflow for responding to a spill of **Reactive Black 39**.



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**Caption:** Workflow for handling a **Reactive Black 39** spill.

## Conclusion

**Reactive Black 39** is a chemical that requires careful handling due to its potential for skin and eye irritation, and possible respiratory sensitization. While specific toxicological data for this compound is scarce, the information available for similar reactive dyes suggests a low order of acute toxicity. However, the lack of comprehensive data necessitates a cautious approach, emphasizing the use of appropriate personal protective equipment and engineering controls to minimize exposure. Adherence to the safety protocols outlined in this guide will help to ensure the safe use of **Reactive Black 39** in a research environment.

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- To cite this document: BenchChem. [Navigating the Safety Landscape of Reactive Black 39: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12081799#health-and-safety-data-for-reactive-black-39-handling]

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